

# docosyl acrylate molecular weight and formula

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## Compound of Interest

Compound Name: Docosyl acrylate

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## Technical Guide: Docosyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Docosyl acrylate** (also known as behenyl acrylate) is a long-chain alkyl acrylate monomer. Its chemical structure, characterized by a 22-carbon alkyl chain (docosyl group) attached to an acrylate functional group, imparts unique properties to the polymers derived from it. This document provides a technical overview of **docosyl acrylate**, including its molecular properties, a representative synthesis protocol, and its primary applications.

### Molecular Profile

The fundamental molecular characteristics of **docosyl acrylate** are summarized below.

Property	Value	Reference
Chemical Formula	C <sub>25</sub> H <sub>48</sub> O <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	380.66 g/mol	[3][4]
IUPAC Name	docosyl prop-2-enoate	[1]
CAS Number	18299-85-9	[2][3]
Appearance	White solid/powder to lump	[3]
Melting Point	45.0 to 49.0 °C	[2][6]

## Synthesis of Poly(docosyl acrylate)

**Docosyl acrylate** serves as a monomer for the synthesis of polymers with specific properties, such as hydrophobicity and water resistance. A common method for polymerizing **docosyl acrylate** is through free-radical polymerization.

### Experimental Protocol: Free-Radical Polymerization

This protocol describes the synthesis of poly(**docosyl acrylate**) via a solution polymerization method.

Materials:

- **Docosyl acrylate** monomer
- Benzoyl peroxide (initiator)
- Tetrahydrofuran (THF), anhydrous (solvent)
- Methanol (precipitating solvent)
- Nitrogen or Argon gas (inert atmosphere)
- Reaction flask with a condenser
- Magnetic stirrer and heating mantle
- Filtration apparatus
- Vacuum oven

Methodology:

- **Reaction Setup:** In a clean, dry reaction flask equipped with a condenser and a magnetic stir bar, dissolve the **docosyl acrylate** monomer in anhydrous tetrahydrofuran.
- **Inert Atmosphere:** Purge the solution with a gentle stream of nitrogen or argon gas for approximately 30 minutes to remove any dissolved oxygen, which can inhibit the polymerization process.

- **Initiator Addition:** Under the inert atmosphere, add the benzoyl peroxide initiator to the reaction mixture. The amount of initiator will depend on the desired molecular weight of the polymer.
- **Polymerization:** Heat the reaction mixture to the reflux temperature of tetrahydrofuran (approximately 66 °C) and maintain stirring. The polymerization reaction is typically allowed to proceed for several hours (e.g., 8-24 hours).
- **Precipitation:** After the reaction is complete, cool the flask to room temperature. Slowly pour the viscous polymer solution into a beaker containing a large excess of cold methanol while stirring vigorously. This will cause the poly(**docosyl acrylate**) to precipitate out of the solution.
- **Isolation and Purification:** Collect the precipitated polymer by filtration. Wash the polymer with fresh methanol to remove any unreacted monomer and initiator fragments.
- **Drying:** Dry the purified polymer in a vacuum oven at a temperature below its melting point until a constant weight is achieved.

## Characterization Techniques

The synthesized poly(**docosyl acrylate**) and the monomer can be characterized using various analytical techniques to determine their structure, composition, and purity.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR can be used to confirm the chemical structure of the **docosyl acrylate** monomer and to analyze the microstructure of the resulting polymer.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is useful for identifying the characteristic functional groups present in the monomer and polymer, such as the ester carbonyl group and the long alkyl chain.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS can be employed to assess the purity of the **docosyl acrylate** monomer and to identify any residual monomers in the polymer.

## Applications

**Docosyl acrylate** is primarily used as a monomer in the synthesis of polymers for various industrial applications. The long alkyl chain imparts significant hydrophobicity, water resistance, and abrasion resistance to the resulting polymers.[3] Key application areas include:

- **Coatings and Inks:** Used to create water-repellent and durable coatings.[3]
- **Adhesives and Sealants:** Contributes to the formulation of adhesives and sealants with enhanced moisture resistance.
- **Textile and Leather Treatment:** Polymers of **docosyl acrylate** can be used as waterproofing and oil-proofing agents for fabrics and leather.[3]
- **Pour Point Depressants:** Added to oils to improve their flow properties at low temperatures. [3]

## Workflow and Diagrams

### Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of poly(**docosyl acrylate**) via free-radical polymerization.



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## References

- 1. researchgate.net [researchgate.net]
- 2. sfdchem.com [sfdchem.com]
- 3. Behenyl Acrylate/Docosyl Acrylate/Propenoic Acid Docosyl Ester CAS 18299-85-9 for Industrial Use - Behenyl Acrylate, Docosyl Acrylate | Made-in-China.com [m.made-in-china.com]
- 4. onepetro.org [onepetro.org]
- 5. sfdchem.com [sfdchem.com]
- 6. Docosyl acrylate | C<sub>25</sub>H<sub>48</sub>O<sub>2</sub> | CID 87565 - PubChem [pubchem.ncbi.nlm.nih.gov]
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